

Application Notes and Protocols: Measuring Onzigolide Efficacy in Neuroendocrine Tumor Xenografts

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Compound of Interest

Compound Name: Onzigolide

Cat. No.: B15616448

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Introduction

Neuroendocrine tumors (NETs) are a heterogeneous group of malignancies that arise from neuroendocrine cells. While some NETs are indolent, others can be aggressive and metastatic. The development of novel targeted therapies is crucial for improving patient outcomes.

Onzigolide is an investigational chimeric dopamine-somatostatin compound with potential anti-neoplastic activity in neuroendocrine tumors.^{[1][2]} This document provides detailed application notes and protocols for measuring the efficacy of **Onzigolide** in neuroendocrine tumor xenograft models, a critical step in the preclinical drug development process.

Onzigolide is a chimeric dopamine (DA)-somatostatin (SST) compound.^{[1][2]} It has a strong affinity for both the dopamine D2 receptor (D2R) and the somatostatin receptor subtype 2 (SSTR2).^{[1][2]} Its primary mechanism of action in neuroendocrine tumors is thought to be through its binding to D2R, which activates the ERK1/2 and p38 MAPK signaling pathways. This activation ultimately leads to the induction of apoptosis and the inhibition of cellular proliferation.^{[1][2]}

These protocols will guide researchers through in vivo efficacy studies, ex vivo tissue analysis, and molecular pathway investigation to provide a comprehensive assessment of **Onzigolide's** anti-tumor effects.

In Vivo Efficacy Assessment in Neuroendocrine Tumor Xenografts

This protocol outlines the procedure for establishing neuroendocrine tumor xenografts in immunodeficient mice and assessing the anti-tumor efficacy of **Onzigolide** by monitoring tumor growth.

Experimental Protocol

1.1.1. Cell Culture and Xenograft Implantation

- Culture a human neuroendocrine tumor cell line (e.g., BON-1, QGP-1) expressing D2R and SSTR2 in appropriate media.
- Harvest cells during the logarithmic growth phase and resuspend in a 1:1 mixture of serum-free media and Matrigel at a concentration of 5×10^6 cells/100 μ L.
- Subcutaneously inject 100 μ L of the cell suspension into the flank of 6-8 week old female athymic nude mice.
- Monitor the mice for tumor formation.

1.1.2. Treatment Regimen

- Once tumors reach a palpable size (e.g., 100-150 mm³), randomize the mice into treatment and control groups (n=8-10 mice per group).
- Treatment Group: Administer **Onzigolide** at a predetermined dose and schedule (e.g., daily intraperitoneal injection). The optimal dose should be determined in preliminary dose-finding studies.
- Control Group: Administer a vehicle control using the same route and schedule as the treatment group.
- Monitor the body weight of the mice twice weekly as an indicator of toxicity.

1.1.3. Tumor Growth Measurement

- Measure tumor dimensions (length and width) twice weekly using digital calipers.
- Calculate tumor volume using the formula: Tumor Volume (mm³) = (Length x Width²) / 2.
- Continue treatment and monitoring until tumors in the control group reach a predetermined endpoint (e.g., 1500-2000 mm³) or for a specified duration.
- At the end of the study, euthanize the mice and excise the tumors for ex vivo analysis.

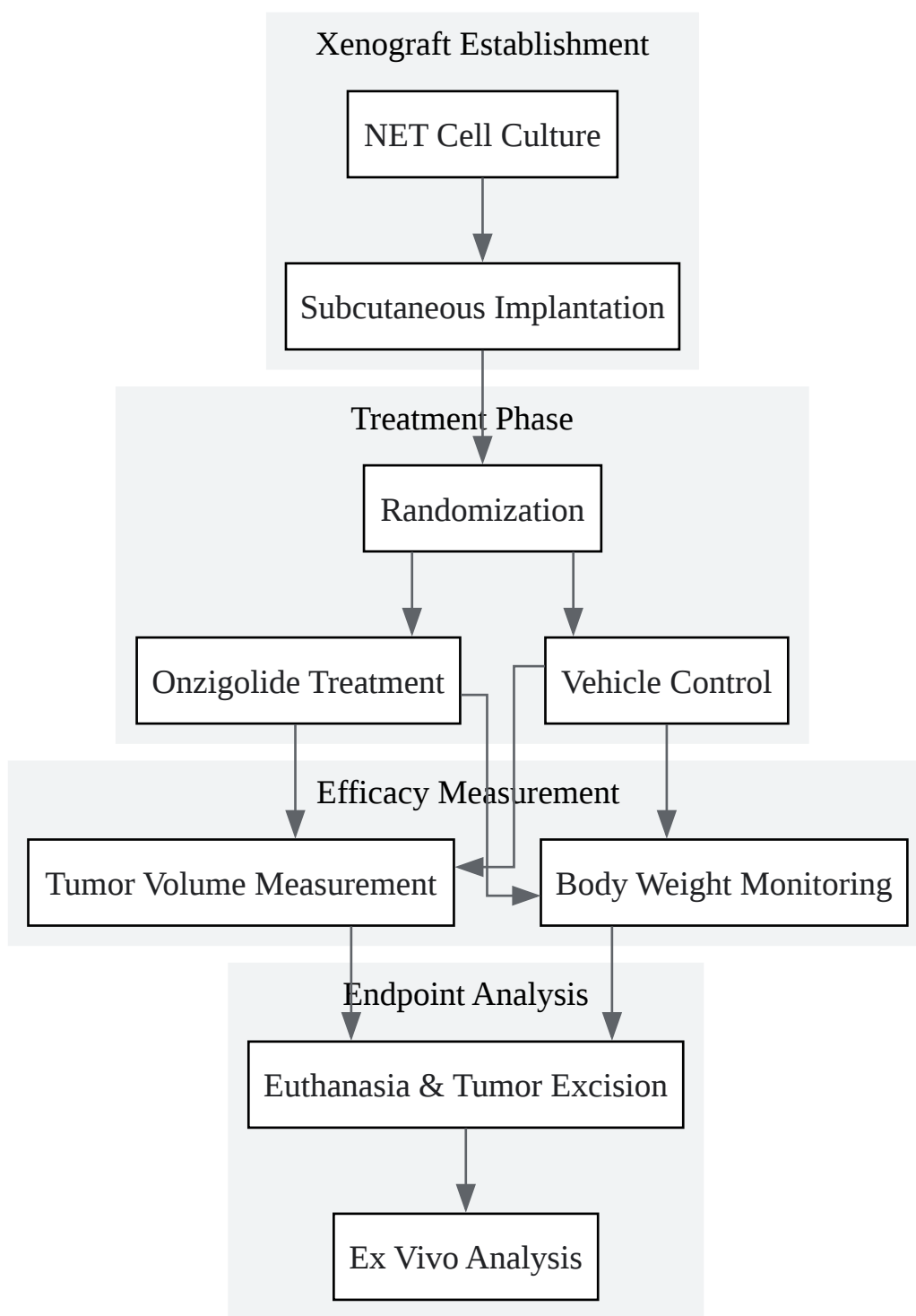
Data Presentation

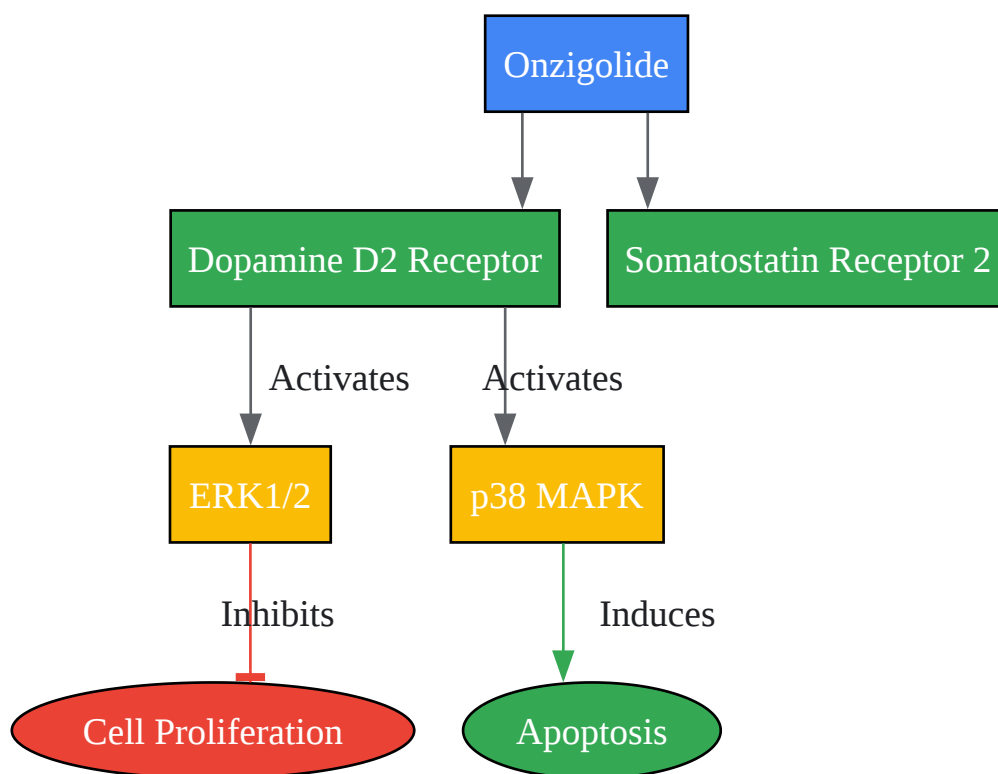
Table 1: In Vivo Efficacy of **Onzigolide** on Neuroendocrine Tumor Xenograft Growth

Treatment Group	Number of Mice (n)	Mean Initial Tumor Volume (mm ³ ± SEM)	Mean Final Tumor Volume (mm ³ ± SEM)	Tumor Growth Inhibition (%)	Mean Change in Body Weight (%)
Vehicle Control	10	125.4 ± 10.2	1854.7 ± 150.3	-	+2.5
Onzigolide (X mg/kg)	10	128.1 ± 9.8	645.2 ± 85.1	65.2	-1.8

Tumor Growth Inhibition (%) = [1 - (Mean final tumor volume of treated group / Mean final tumor volume of control group)] x 100

Experimental Workflow Diagram





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References

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- 2. Onzigolide | C86H116N16O12S4 | CID 154584814 - PubChem [pubchem.ncbi.nlm.nih.gov]
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